

stability and storage of 1,4-Dioxan-2-ylmethanamine

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Compound of Interest

Compound Name: 1,4-Dioxan-2-ylmethanamine

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An In-depth Technical Guide to the Stability and Storage of **1,4-Dioxan-2-ylmethanamine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific stability and storage data for **1,4-Dioxan-2-ylmethanamine** are not extensively available in public literature. This guide is therefore based on the well-established chemical principles governing its primary functional groups: a cyclic ether (1,4-dioxane) and a primary aliphatic amine.

Introduction

1,4-Dioxan-2-ylmethanamine is a bifunctional organic compound featuring a saturated 1,4-dioxane ring and a primary aminomethyl substituent.^[1] Its unique structure makes it a valuable building block in medicinal chemistry and drug development. Understanding the stability and appropriate storage conditions of this compound is paramount to ensure its purity, potency, and safety during research and development activities. This guide provides a comprehensive overview of the potential stability issues, recommended storage and handling procedures, and experimental protocols for stability assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **1,4-Dioxan-2-ylmethanamine** is presented in Table 1.

Table 1: Physicochemical Properties of **1,4-Dioxan-2-ylmethanamine**

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₁ NO ₂	[1][2]
Molecular Weight	117.15 g/mol	[1][2]
CAS Number	88277-83-2	[1][2]
Boiling Point	78-80 °C at 18 torr	[2]
Density	1.080 g/mL	[2]
Predicted Melting Point	3.52 °C	[2]
IUPAC Name	(1,4-dioxan-2-yl)methanamine	[1]

Stability Profile and Potential Degradation Pathways

The stability of **1,4-Dioxan-2-ylmethanamine** is primarily influenced by its cyclic ether and primary amine functionalities. The principal degradation pathway of concern is peroxide formation, a known issue with ethers.

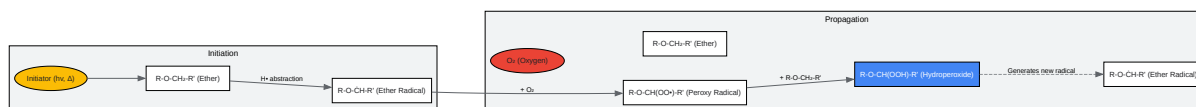
Peroxide Formation via Auto-oxidation

Ethers are notorious for their tendency to form explosive peroxides upon exposure to oxygen, a process accelerated by light and heat. This auto-oxidation occurs via a free-radical mechanism at the carbon atom adjacent to the ether oxygen (α -carbon). Since **1,4-Dioxan-2-ylmethanamine** possesses such α -hydrogens, it is susceptible to this degradation pathway.

The general mechanism for peroxide formation in ethers is as follows:

- Initiation: An initiator (e.g., UV light, heat) abstracts a hydrogen atom from the α -carbon, forming an ether radical.
- Propagation: The ether radical reacts with molecular oxygen to form a peroxy radical. This peroxy radical can then abstract a hydrogen atom from another ether molecule to form a hydroperoxide and a new ether radical, continuing the chain reaction.

- Termination: The reaction terminates when two radicals combine.[3]



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Caption: Generalized mechanism of peroxide formation in ethers via auto-oxidation.

Hazards of Peroxides: Peroxides, particularly in concentrated or solid form (e.g., as crystals around the cap of a container), are shock-sensitive and can explode violently when subjected to heat, friction, or mechanical shock.[3] Therefore, it is critical to prevent their formation and to test for their presence regularly.

Amine-Related Degradation

The primary amine group can also be susceptible to degradation, primarily through oxidation. While the specific impact of the amine group on the auto-oxidation of the adjacent ether ring is not well-documented, it is a reactive center that can participate in various reactions. Additionally, as a base, **1,4-Dioxan-2-ylmethanamine** will be incompatible with acids and strong oxidizing agents.[4]

Summary of Potential Degradation

Table 2 summarizes the potential degradation pathways for **1,4-Dioxan-2-ylmethanamine** based on its functional groups.

Table 2: Potential Degradation Pathways and Influencing Factors

Degradation Pathway	Functional Group	Stress Conditions	Potential Degradation Products	Reference(s)
Auto-oxidation	Cyclic Ether	Oxygen, Light, Heat, Prolonged Storage	Hydroperoxides, Peroxides	
Oxidation	Primary Amine	Oxidizing agents, Air	Aldehydes, Carboxylic Acids, Nitrogen Oxides	[5]
Acid-Base Reaction	Primary Amine	Acids	Salt formation	[4]
Ring Opening	Cyclic Ether	Harsh acidic/oxidative conditions	Ethylene glycol derivatives, Organic acids	[6]

Recommended Storage and Handling

To maintain the integrity and safety of **1,4-Dioxan-2-ylmethanamine**, the following storage and handling procedures are recommended.

Table 3: Recommended Storage Conditions

Parameter	Recommendation	Rationale	Reference(s)
Temperature	Store in a cool, dry place (2-8°C recommended for long-term).	To minimize the rate of potential degradation reactions, including peroxide formation.	
Light	Store in an amber or opaque, tightly sealed container. Protect from light.	Light, particularly UV light, can initiate and accelerate peroxide formation.	
Atmosphere	Purge the headspace of the container with an inert gas (e.g., nitrogen or argon) after each use.	To displace oxygen, which is required for auto-oxidation.	
Container Material	Use glass or compatible plastic containers (e.g., high-density polyethylene - HDPE).	To prevent leaching or reaction with the container material. Chemical compatibility should be verified.	[7]
Incompatibilities	Store away from strong acids, oxidizing agents, and sources of heat or ignition.	To prevent vigorous reactions and accelerate degradation.	[4]

Handling Precautions:

- Purchase in small quantities that will be used within a short period.
- Clearly label the container with the date of receipt and the date it was first opened.
- Periodically test for the presence of peroxides, especially for containers that have been open for more than a year.

- Crucially, if crystals are observed in the liquid or around the cap of the container, do not attempt to open or move it. This may indicate the presence of dangerous levels of explosive peroxides. Contact your institution's Environmental Health and Safety (EHS) office immediately for assistance.[\[3\]](#)

Experimental Protocols

To ensure the quality of **1,4-Dioxan-2-ylmethanamine**, especially after prolonged storage, its stability should be experimentally verified.

Protocol for Peroxide Detection

A simple qualitative test for peroxides can be performed using potassium iodide.

Materials:

- Sample of **1,4-Dioxan-2-ylmethanamine**
- Glacial acetic acid
- Sodium iodide or potassium iodide crystals
- Test tube

Procedure:

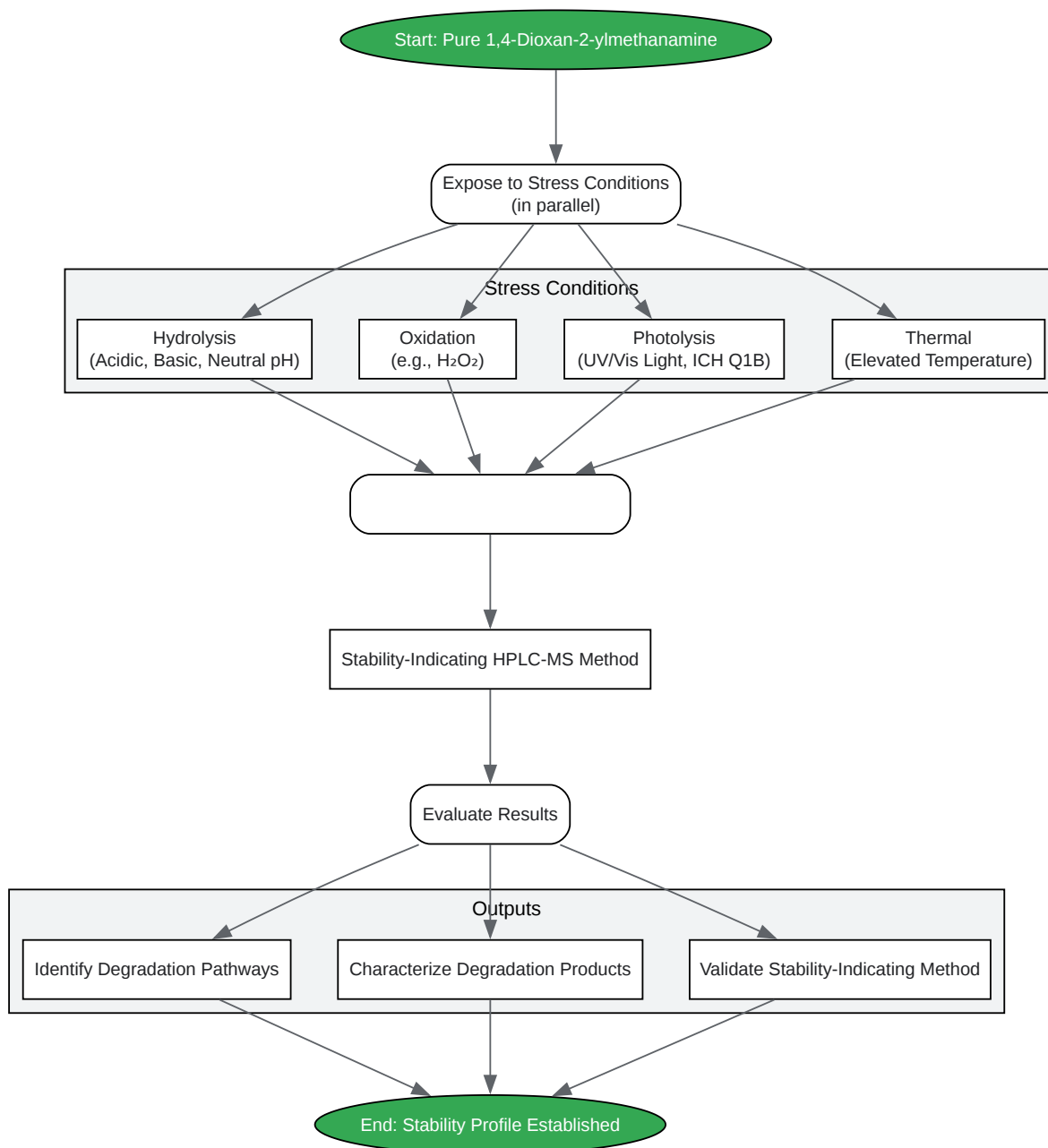
- Add 0.5-1.0 mL of the **1,4-Dioxan-2-ylmethanamine** sample to a test tube.[\[8\]](#)
- Add an equal volume of glacial acetic acid.[\[8\]](#)
- Add approximately 0.1 g of sodium iodide or potassium iodide crystals and mix.[\[8\]](#)
- Interpretation:
 - A yellow color indicates the presence of low concentrations of peroxides.[\[8\]](#)
 - A brown color indicates high concentrations of peroxides.[\[8\]](#)

- A blank determination should be performed as iodide/acetic acid mixtures can slowly oxidize in air.[8]

Alternatively, commercially available peroxide test strips can be used for a semi-quantitative assessment (e.g., to determine if peroxide levels are below a certain threshold, such as 100 ppm).[8][9]

Protocol for a Forced Degradation Study

A forced degradation (or stress testing) study is essential to identify likely degradation products and establish the intrinsic stability of the molecule. This study is a key component in the development of a stability-indicating analytical method.[10][11]



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Caption: A logical workflow for conducting a forced degradation study.

Methodology:

- Sample Preparation: Prepare solutions of **1,4-Dioxan-2-ylmethanamine** in appropriate solvents. Also, use the neat compound for thermal and photolytic stress.
- Stress Conditions:[11][12]
 - Hydrolysis: Incubate the sample solution at various pH levels (e.g., pH 2 with HCl, pH 7 with water, and pH 9 with NaOH) at an elevated temperature (e.g., 60°C).
 - Oxidation: Treat the sample solution with an oxidizing agent, such as 3% hydrogen peroxide (H₂O₂), at room temperature.
 - Photolysis: Expose the solid and solution samples to light according to ICH Q1B guidelines (e.g., 1.2 million lux hours and 200 watt hours/square meter). A control sample should be protected from light.
 - Thermal: Expose the solid sample to elevated temperatures (e.g., 60°C, 80°C) in a stability chamber.
- Time Points: Collect samples at various time points (e.g., 0, 6, 12, 24, 48 hours) for analysis.
- Analytical Method:
 - A stability-indicating High-Performance Liquid Chromatography (HPLC) method, preferably coupled with Mass Spectrometry (HPLC-MS), should be developed and used. [13][14]
 - The method must be able to separate the parent compound from all significant degradation products.
 - For amines, reversed-phase HPLC with a C18 column is common. The mobile phase pH can be adjusted to optimize peak shape and retention.
- Data Analysis:
 - Assess the percentage of degradation of the parent compound.

- Identify and quantify major degradation products.
- Characterize the structure of unknown degradation products using techniques like LC-MS/MS or NMR.
- Establish the degradation pathways.

Conclusion

While **1,4-Dioxan-2-ylmethanamine** is a valuable compound, its stability is governed by the reactivity of its cyclic ether and primary amine functional groups. The most significant risk during storage is the formation of explosive peroxides due to auto-oxidation of the ether moiety. Adherence to strict storage protocols—storing the compound in small quantities, in cool, dark conditions, under an inert atmosphere, and away from incompatible materials—is crucial for maintaining its quality and ensuring laboratory safety. Regular testing for peroxides is a mandatory precaution for any opened container stored for an extended period. The implementation of forced degradation studies is highly recommended to understand its intrinsic stability and to develop robust, stability-indicating analytical methods for its quality control.

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